

Technical Support Center: 2-Cyano-2'-morpholinomethyl benzophenone

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Compound of Interest

Compound Name:	2-Cyano-2'-morpholinomethyl benzophenone
CAS No.:	898750-05-5
Cat. No.:	B1613701

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Product Code: CMB-8750 | CAS: 898750-05-5 Document Type: Technical Handling & Troubleshooting Guide Version: 2.4 (Current)

Product Overview & Chemical Identity

2-Cyano-2'-morpholinomethyl benzophenone is a specialized disubstituted benzophenone intermediate. It features a nitrile (cyano) group at the ortho position of one phenyl ring and a morpholinomethyl moiety at the ortho position of the second phenyl ring. This unique substitution pattern makes it a critical scaffold in the synthesis of fused heterocycles (e.g., isoquinolines, phthalazines) and bioactive small molecules targeting kinase pathways or inflammation.

Property	Specification
Molecular Formula	C ₁₉ H ₁₈ N ₂ O ₂
Molecular Weight	306.36 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DCM, Chloroform; Sparingly soluble in Methanol
Purity (HPLC)	97%

Storage & Stability Protocols

Rationale: The morpholine nitrogen is basic, making the compound susceptible to salt formation with atmospheric CO₂ or acidic vapors. The benzophenone core is generally stable, but the cyano group can undergo slow hydrolysis under humid, acidic conditions.

Primary Storage Directive

- Temperature: Store at 2–8°C (Refrigerated). Long-term storage (>6 months) is best at -20°C.
- Atmosphere: Hygroscopic potential. Store under inert gas (Argon or Nitrogen).
- Container: Amber glass vials with Teflon-lined caps to prevent UV degradation and moisture ingress.

Stability Validation (Self-Check)

Before use, visually inspect the compound.

- Pass: Free-flowing off-white powder.
- Fail: Clumping, sticky texture, or deep yellow/orange discoloration (indicates oxidation or hydrolysis).

Handling & Safety (E-E-A-T)

Expertise Note: While benzophenones are often photo-stable, the benzylic amine (morpholinomethyl) is prone to oxidation. Always handle in a fume hood.

Personal Protective Equipment (PPE)

- Respiratory: N95 or P100 respirator if dust generation is likely.
- Skin: Nitrile gloves (min thickness 0.11 mm). Breakthrough time >480 min.
- Eyes: Chemical safety goggles.

Emergency Response

- Inhalation: Move to fresh air. The morpholine moiety can cause respiratory irritation.[1]
- Skin Contact: Wash with soap and water.[2][3] Do not use alcohol immediately, as it may increase transdermal absorption.

Experimental Protocols & Workflows

Protocol A: Standard Solubilization for Biological Assays

Goal: Create a stable 10 mM stock solution in DMSO without precipitation.

- Calculate: Weigh 3.06 mg of compound.
- Solvent: Add 1.0 mL of anhydrous DMSO (Grade 99.9%).
- Mixing: Vortex for 30 seconds. If particulates remain, sonicate at 40 kHz for 2 minutes at room temperature.
- QC Check: Inspect against a light source. Solution must be optically clear.
- Storage: Aliquot into 50

L volumes and freeze at -20°C. Do not freeze-thaw more than 3 times.

Protocol B: QC Analysis via HPLC

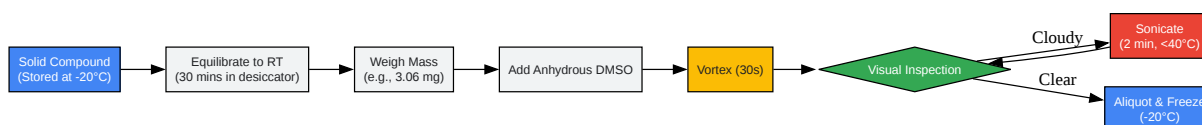
Use this method to verify purity before critical synthesis steps.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax, 4.6 x 150 mm, 5 m)
- Mobile Phase A: Water + 0.1% TFA
- Mobile Phase B: Acetonitrile + 0.1% TFA
- Gradient: 10% B to 90% B over 20 minutes.
- Detection: UV at 254 nm (Benzophenone absorption) and 220 nm (Amide/Nitrile).

Visualizations

Figure 1: Solubilization & Handling Workflow

This diagram illustrates the critical decision paths for preparing stock solutions to avoid degradation.

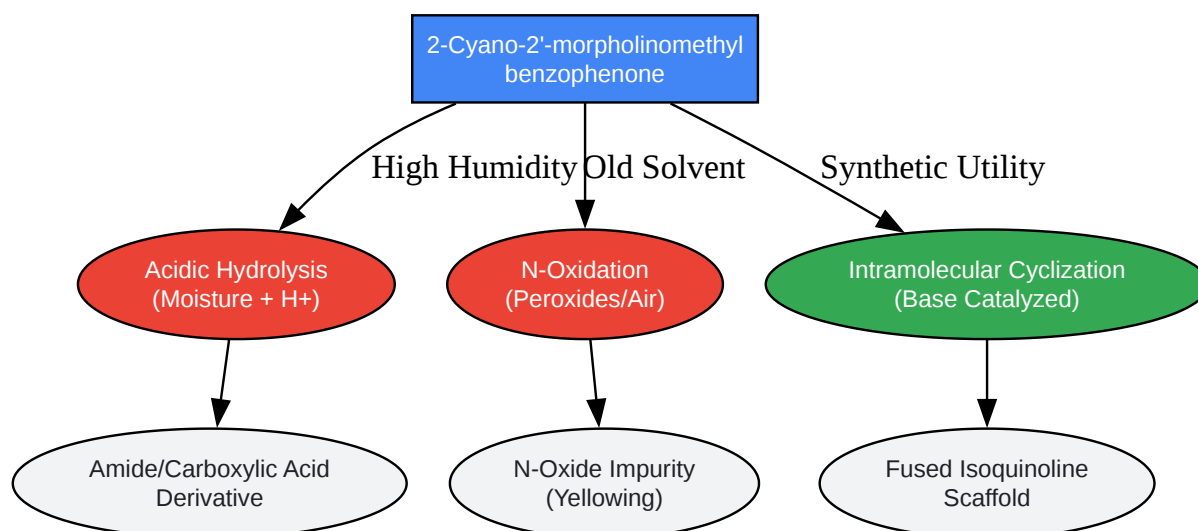


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Caption: Decision tree for preparing stable stock solutions. Note the critical equilibration step to prevent condensation.

Figure 2: Potential Reactivity & Degradation Pathways

Understanding the chemical fate of the molecule helps in troubleshooting synthesis failures.



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Caption: Mechanistic pathways showing degradation risks (Red) and synthetic utility (Green).

Troubleshooting & FAQs

Troubleshooting Guide

Symptom	Probable Cause	Corrective Action
Solution turns yellow	Oxidation of the morpholine nitrogen (N-oxide formation).	Discard solution. Use fresh anhydrous DMSO. Ensure headspace is purged with Argon.
Precipitation in media	"Crash-out" effect due to low aqueous solubility.	Dilute stock slowly into media with rapid stirring. Keep final DMSO concentration < 0.5%. [4]
Low Yield in Synthesis	Cyano group hydrolysis or interference from the basic morpholine.	Ensure reagents are dry.[1][5] [6][7] If using Lewis acids, account for coordination to the morpholine nitrogen (add excess Lewis acid).
Extra Peak in HPLC	Hydrolysis of the nitrile to amide ().	Check water content of solvents. Store compound in a desiccator.

Frequently Asked Questions

Q1: Can I use this compound in cell culture assays? A: Yes, but solubility is the limiting factor. The morpholine group aids solubility compared to pure benzophenones, but you must validate the final concentration. We recommend a maximum of 100

M in aqueous media with 0.1% DMSO.

Q2: Is the cyano group reactive under standard storage conditions? A: It is stable at neutral pH. However, exposure to strong acids or bases in the presence of moisture will convert the nitrile to an amide or carboxylic acid [1].

Q3: Why does the MSDS list it as an irritant? A: Like many morpholine derivatives and benzophenones, it can cause contact dermatitis and respiratory irritation. The morpholine moiety is a known skin and eye irritant [2].

Q4: I see two spots on my TLC. Is it impure? A: Not necessarily. The basic morpholine nitrogen can cause "streaking" on silica gel. Add 1% Triethylamine (TEA) to your eluent to sharpen the spots. If two distinct spots persist, check for the hydrolysis product (amide).

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for Benzophenone Derivatives. Retrieved from [[Link](#)]
- ResearchGate. Synthesis of novel morpholine conjugated benzophenone analogues. Retrieved from [[Link](#)]

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- [1. tcichemicals.com](https://www.tcichemicals.com) [[tcichemicals.com](https://www.tcichemicals.com)]
- [2. fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- [3. download.basf.com](https://www.download.basf.com) [[download.basf.com](https://www.download.basf.com)]
- [4. Synthesis and Evaluation of Benzophenone-N-ethyl Morpholine Ethers as Anti-inflammatory Agents - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- [5. product.lottechem.com](https://www.product.lottechem.com) [[product.lottechem.com](https://www.product.lottechem.com)]
- [6. sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- [7. Synthesis and bioactivity investigation of benzophenone and its derivatives - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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